

The Versatile Scaffold: 4-Chloro-2-phenylpyridine in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Chloro-2-phenylpyridine

Cat. No.: B1303127

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **4-Chloro-2-phenylpyridine** has emerged as a pivotal building block in medicinal chemistry, offering a versatile scaffold for the synthesis of a diverse array of biologically active molecules. Its unique structural features, including a reactive chlorine atom at the 4-position and a phenyl group at the 2-position, allow for strategic modifications to explore structure-activity relationships (SAR) and develop novel therapeutic agents. This document provides detailed application notes and experimental protocols for the utilization of **4-chloro-2-phenylpyridine** in the synthesis of key drug candidates, including kinase inhibitors and positive allosteric modulators of muscarinic acetylcholine receptors.

Key Synthetic Applications

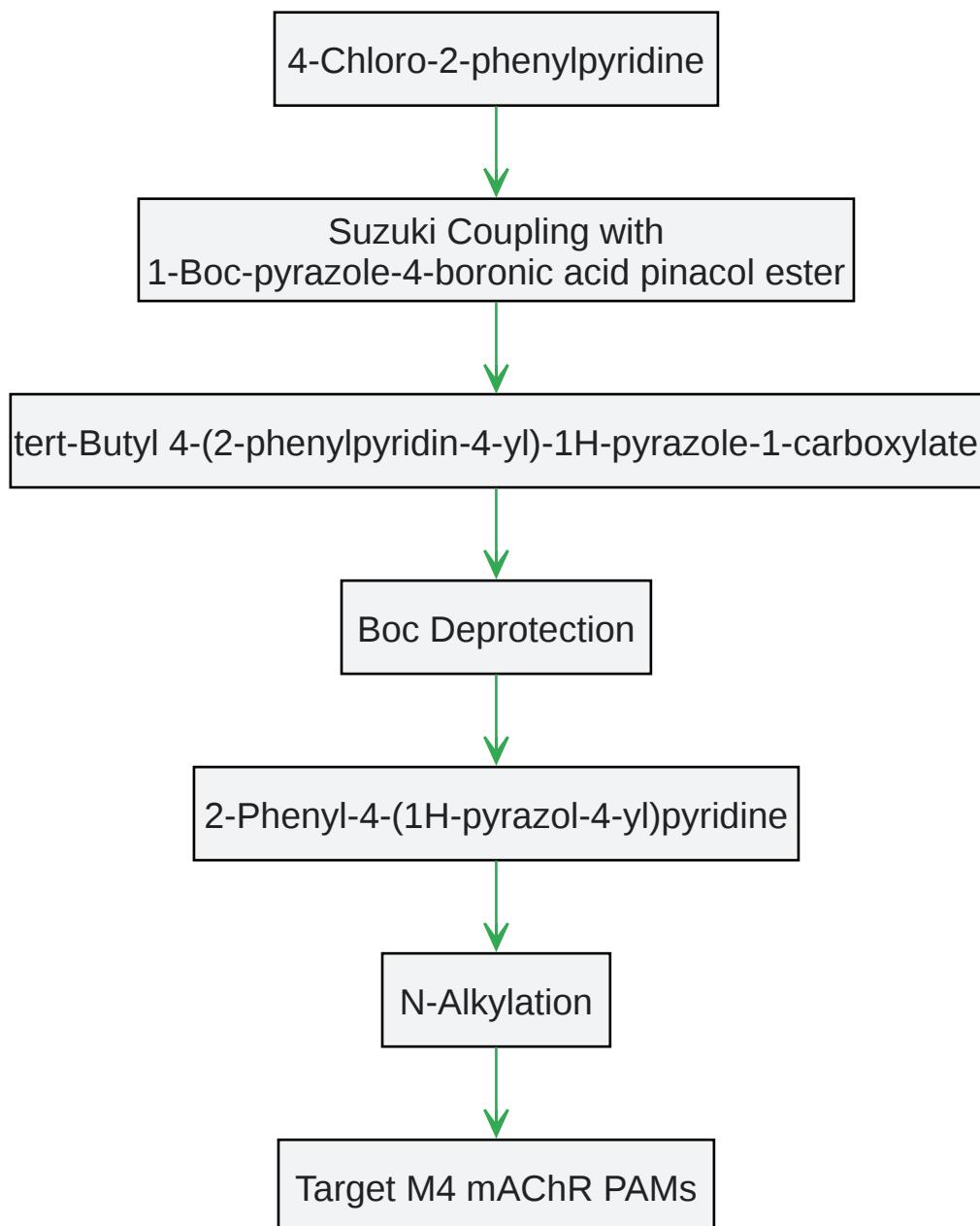
The reactivity of the chlorine atom in **4-chloro-2-phenylpyridine** makes it an ideal substrate for various cross-coupling reactions, most notably the Suzuki and Sonogashira reactions. These transformations enable the introduction of a wide range of substituents at the 4-position, leading to the generation of extensive compound libraries for drug discovery programs.

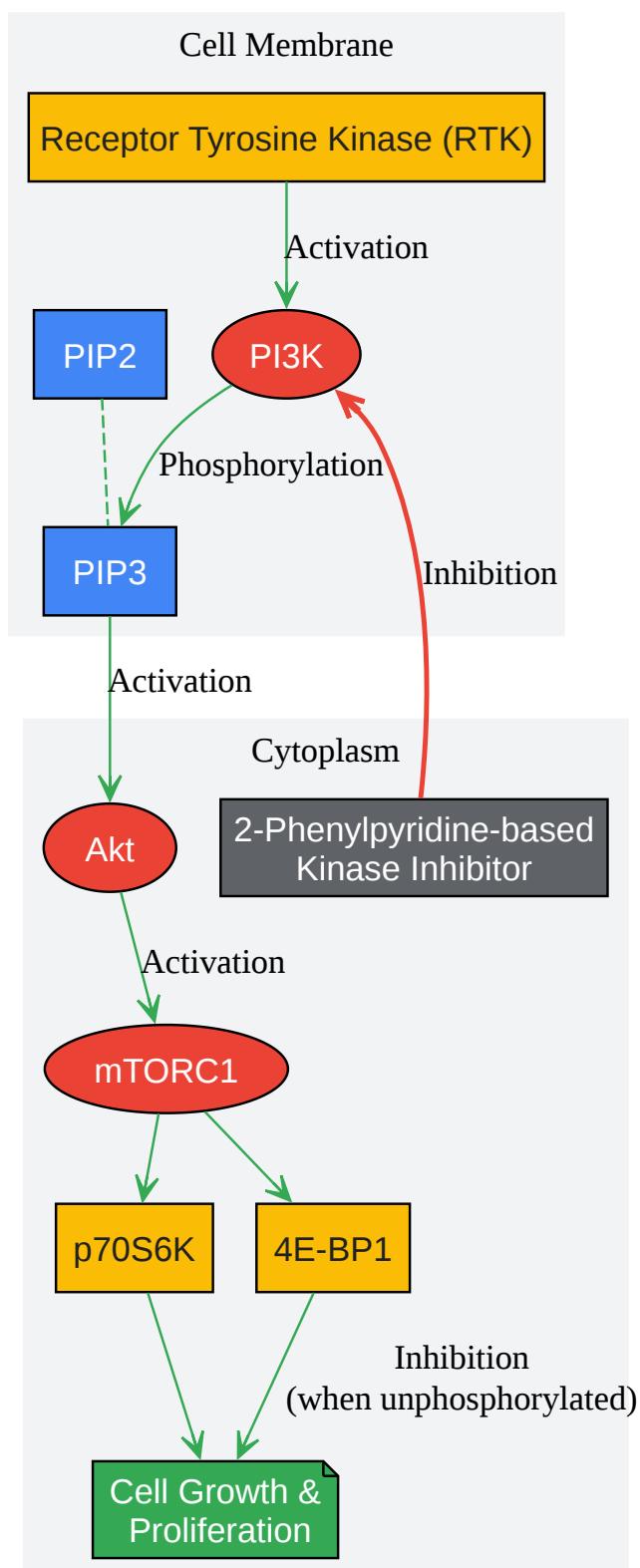
Synthesis of M4 Muscarinic Acetylcholine Receptor (mAChR) Positive Allosteric Modulators (PAMs)

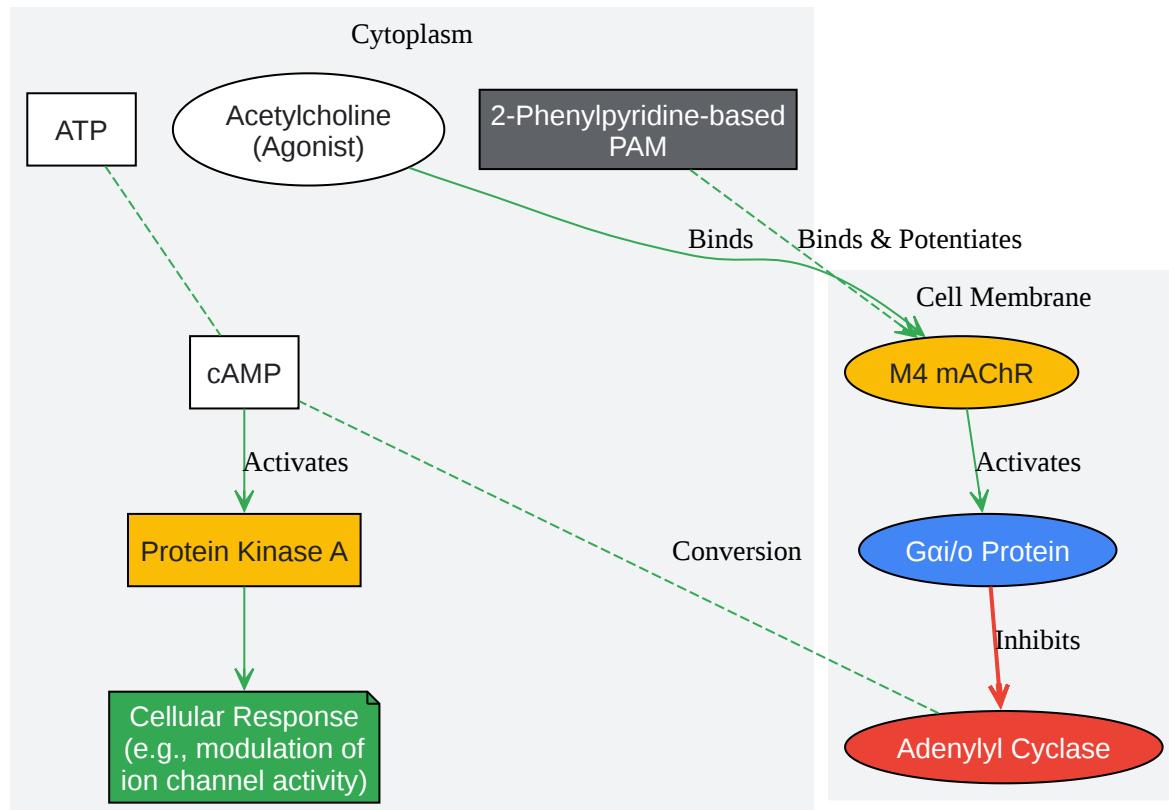
M4 mAChR PAMs are a promising class of drugs for the treatment of neuropsychiatric disorders such as schizophrenia and Alzheimer's disease.[\[1\]](#)[\[2\]](#) The 2-phenylpyridine core is a

common feature in many potent and selective M4 PAMs.

Workflow for the Synthesis of 2-Phenyl-4-(1H-pyrazol-4-yl)pyridine Derivatives:





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References

- 1. Design, synthesis and evaluation of novel 2-phenyl-3-(1H-pyrazol-4-yl) pyridine positive allosteric modulators for the M4 mAChR - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Design, synthesis and evaluation of novel 2-phenyl-3-(1H-pyrazol-4-yl)pyridine positive allosteric modulators for the M4 mAChR - PubMed [pubmed.ncbi.nlm.nih.gov]
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